

In-Depth Technical Guide to the Safety of JackiePhos Pd G3

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Compound of Interest

Compound Name: JackiePhos Pd G3

Cat. No.: B6316034

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety data for **JackiePhos Pd G3**, a third-generation Buchwald precatalyst. The information is compiled from various supplier data and safety information to ensure safe handling and use in research and development settings.

Chemical Identification and Properties

JackiePhos Pd G3 is a palladium-based precatalyst used in a variety of cross-coupling reactions.^[1] Its key identifiers and physical and chemical properties are summarized below.

Property	Value	Source
Chemical Name	Methanesulfonato--INVALID-LINK--palladium(II)	ChemScene[2]
CAS Number	2102544-35-2	Sigma-Aldrich, ChemScene[2]
Molecular Formula	C ₅₂ H ₅₀ F ₁₂ NO ₅ PPdS	ChemScene[2]
Molecular Weight	1166.39 g/mol	ChemScene[2]
Appearance	Solid	Sigma-Aldrich
Melting Point	195-197 °C (decomposition)	Sigma-Aldrich
Purity	≥98%	ChemScene[2]
Storage Temperature	4°C	ChemScene[2]

Computational Chemistry Data

Property	Value	Source
Topological Polar Surface Area (TPSA)	73.86	ChemScene[2]
LogP	13.0066	ChemScene[2]
Hydrogen Bond Acceptors	6	ChemScene[2]
Hydrogen Bond Donors	1	ChemScene[2]
Rotatable Bonds	10	ChemScene[2]

Hazard Identification

Based on the Globally Harmonized System (GHS), **JackiePhos Pd G3** is classified with the following hazards:

Hazard Classification	GHS Pictogram	Signal Word	Hazard Statements
Acute Toxicity, Oral (Category 4), Skin Irritation (Category 2), Eye Irritation (Category 2A), Specific target organ toxicity — single exposure (Category 3), Respiratory system	GHS07 (Exclamation Mark)	Warning	H302: Harmful if swallowed. H315: Causes skin irritation. H319: Causes serious eye irritation. H335: May cause respiratory irritation.

Source: ChemScene[2]

Precautionary Statements:

A comprehensive set of precautionary statements is provided to ensure safe handling:

Category	Precautionary Statements
Prevention	P261: Avoid breathing dust/fume/gas/mist/vapours/spray. P264: Wash skin thoroughly after handling. P270: Do not eat, drink or smoke when using this product. P271: Use only outdoors or in a well-ventilated area. P280: Wear protective gloves/ eye protection/ face protection.
Response	P302 + P352: IF ON SKIN: Wash with plenty of water. P304 + P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing. P330: Rinse mouth. P362 + P364: Take off contaminated clothing and wash it before reuse.
Storage	P405: Store locked up.
Disposal	P501: Dispose of contents/container to an approved waste disposal plant.

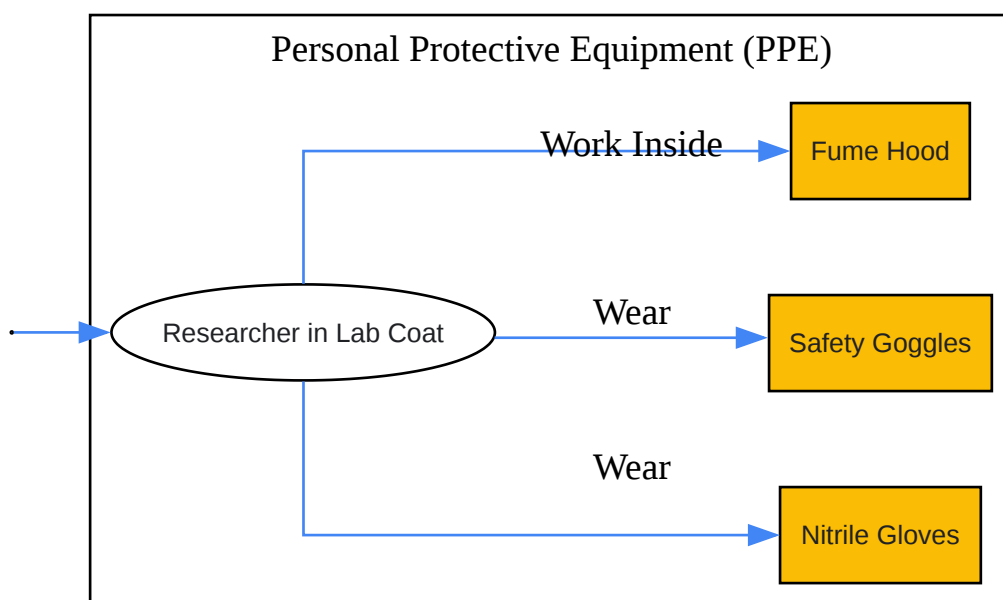
Source: ChemScene

Experimental Protocols & Safe Handling

While specific experimental protocols for the safety testing of **JackiePhos Pd G3** are not publicly available, established procedures for handling air-sensitive and potentially hazardous chemicals should be strictly followed.

Personal Protective Equipment (PPE) Workflow:

The following diagram outlines the mandatory personal protective equipment to be used when handling **JackiePhos Pd G3**.



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Caption: Mandatory PPE for handling **JackiePhos Pd G3**.

Handling and Storage Protocol:

- Inert Atmosphere: **JackiePhos Pd G3** should be handled and stored under an inert atmosphere, such as nitrogen or argon, to prevent degradation.[2]
- Storage Conditions: Store in a tightly sealed container in a cool, dry, and well-ventilated area at 4°C.[2] Protect from light.[2]
- Avoidance: Avoid contact with skin, eyes, and clothing. Avoid ingestion and inhalation.
- Ventilation: Use only in a well-ventilated area, preferably in a chemical fume hood.

First Aid Measures

In case of exposure, follow these first aid measures:

Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician.
Skin Contact	Wash off with soap and plenty of water. Consult a physician.
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.
Ingestion	Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.

Fire-Fighting and Accidental Release Measures

Measure	Protocol
Suitable Extinguishing Media	Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
Hazardous Combustion Products	Carbon oxides, nitrogen oxides (NOx), sulfur oxides, phosphorus oxides, hydrogen fluoride, and palladium oxides.
Accidental Release	Wear respiratory protection. Avoid dust formation. Sweep up and shovel. Keep in suitable, closed containers for disposal. Avoid breathing vapors, mist, or gas. Ensure adequate ventilation.

Toxicological and Ecological Information

Detailed quantitative toxicological and ecological data for **JackiePhos Pd G3** is not readily available in the public domain. One supplier explicitly states, "No Toxicology data available for this product."^[3] The GHS classification indicates that the substance is harmful if swallowed, causes skin and serious eye irritation, and may cause respiratory irritation.^[2] Long-term toxicological and ecotoxicological effects have not been determined.

Stability and Reactivity

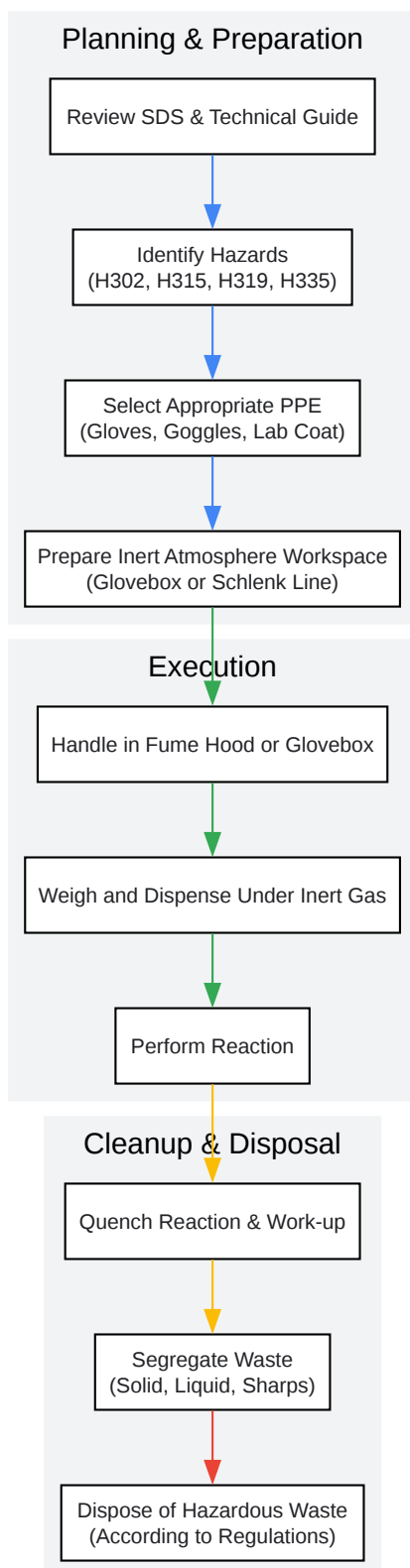
JackiePhos Pd G3 is stable under recommended storage conditions.^[1] However, it is sensitive to air and moisture. Avoid contact with strong oxidizing agents.

Disposal Considerations

Dispose of this product in accordance with local, state, and federal regulations. It should be treated as hazardous waste and disposed of by a licensed professional waste disposal service.

Signaling Pathway for Safe Handling Logic

The following diagram illustrates the logical workflow for ensuring the safe handling of **JackiePhos Pd G3**, from initial assessment to final disposal.



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Caption: Logical workflow for the safe handling of **JackiePhos Pd G3**.

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References

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- 2. chemscene.com [chemscene.com]
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